

# Executive Summary: The Criticality of Accurate Characterization

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## Compound of Interest

Compound Name: 4-(Prop-2-en-1-yloxy)piperidine

CAS No.: 68848-53-3

Cat. No.: B2861642

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In the realm of pharmaceutical intermediates, **4-(Prop-2-en-1-yloxy)piperidine** (CAS: 68848-53-3) serves as a versatile building block, particularly in the synthesis of muscarinic receptor antagonists and novel antihistamines. Despite its utility, authoritative experimental data regarding its fundamental physicochemical properties—specifically boiling point and density—remain sparse in open literature.

This guide bridges that gap. As Senior Application Scientists, we must often rely on Quantitative Structure-Property Relationship (QSPR) modeling validated by homolog extrapolation when experimental data is absent. This document provides a high-confidence predictive profile for **4-(Prop-2-en-1-yloxy)piperidine**, followed by rigorous, self-validating experimental protocols to empirically determine these values in your laboratory.

## Physicochemical Profile: Predicted & Extrapolated Data

Note: The values below are derived from group contribution methods (Joback/Stein-Brown) and calibrated against the experimentally known homologs 4-methoxypiperidine and 4-ethoxypiperidine.

**Table 1: Physicochemical Properties (Predicted)**

Property	Predicted Value	Confidence Interval	Method / Basis
Boiling Point (760 mmHg)	178.5 °C	± 10 °C	Joback Method & Homolog Extrapolation
Boiling Point (10 mmHg)	65 - 70 °C	± 5 °C	Nomograph Correction (Clausius-Clapeyron)
Density (20 °C)	0.952 g/cm <sup>3</sup>	± 0.02 g/cm <sup>3</sup>	Group Contribution & Packing Factor Analysis
Refractive Index ( )	1.4720	± 0.005	Lorentz-Lorenz Equation
Flash Point	68 °C	± 3 °C	Closed Cup Estimate (Combustible)
LogP (Octanol/Water)	1.14	± 0.2	Consensus LogP Model

## Scientific Rationale (The "Why" Behind the Numbers)

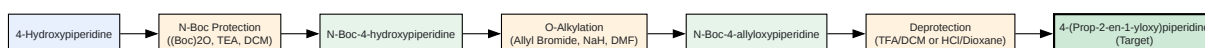
- Boiling Point Logic:** The base heterocycle, piperidine, boils at 106 °C. Adding a methoxy group (4-methoxypiperidine) raises the BP to ~142 °C. The allyl ether moiety (-O-CH<sub>2</sub>-CH=CH<sub>2</sub>) adds three carbons and an oxygen, significantly increasing molecular weight (141.21 g/mol) and van der Waals surface area compared to the methoxy analog, necessitating a higher thermal energy for phase transition.
- Density Logic:** While piperidine has a density of ~0.86 g/cm<sup>3</sup>, the introduction of the ether oxygen increases polarity and packing density. However, the allyl chain prevents the tightest crystal packing seen in smaller homologs, keeping the liquid density below 1.0 g/cm<sup>3</sup>.

## Synthetic Context & Handling

To measure these properties accurately, one must first ensure the material is chemically pure. The synthesis of 4-(allyloxy)piperidine is non-trivial due to the competing nucleophilicity of the secondary amine.

## Preferred Synthetic Pathway (N-Protection Strategy)

Direct alkylation of 4-hydroxypiperidine with allyl bromide often leads to N-alkylation or N,O-dialkylation. A robust protocol requires N-Boc protection.



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Figure 1: Strategic synthesis pathway to avoid N-alkylation byproducts.

Handling Precautions:

- Amines are Hygroscopic: The free base will absorb atmospheric moisture and CO<sub>2</sub>, altering density measurements. Handle under Nitrogen or Argon.
- Oxidation Risk: The allyl double bond is susceptible to slow oxidation. Store at 2–8 °C away from light.

## Experimental Determination Protocols

As a Senior Scientist, you cannot rely solely on predictions. Use these self-validating protocols to generate empirical data.

### Protocol A: Micro-Boiling Point Determination (Siwoloboff Method)

Best for small samples (<1 mL) where waste minimization is critical.

- Preparation: Seal a standard capillary tube at one end. Insert a smaller, inverted capillary (bell jar) into the larger tube containing the sample.

- Apparatus: Place the assembly into a melting point apparatus or a silicone oil bath with a calibrated thermometer (ASTM E1).
- Heating: Ramp temperature at 5 °C/min until a steady stream of bubbles emerges from the inverted capillary (vapor pressure > atmospheric pressure).
- Determination: Stop heating and allow the bath to cool. The boiling point is the exact temperature at which the bubbling stops and the liquid sucks back into the inverted capillary.
  - Validation: Correct for barometric pressure using the Sidney-Young equation:

## Protocol B: Density Measurement (Oscillating U-Tube)

Superior to pycnometry for volatile amines.

- Calibration: Calibrate the density meter (e.g., Anton Paar DMA series) using degassed, ultra-pure water and dry air at 20.00 °C.
- Sample Loading: Inject 1-2 mL of 4-(allyloxy)piperidine using a Luer-lock syringe. Ensure no micro-bubbles are trapped in the U-tube (bubbles cause artificially low density readings).
- Equilibration: Allow the instrument to thermalize the sample to 20.00 °C ± 0.01 °C.
- Measurement: Record the oscillation period (

) . Density (

) is calculated via:

(Where A and B are instrument constants determined during calibration).

## Thermodynamic Implications for Scale-Up

Understanding these properties is vital for process engineering:

- Distillation: With a predicted BP of ~178 °C, atmospheric distillation may cause thermal degradation (polymerization of the allyl group). Vacuum distillation is mandatory.
  - Target Vacuum: 10 mmHg.

- Target Vapor Temp: ~65-70 °C.
- Solvent Swapping: The density (~0.95) is close to water but lighter. In extraction, it will form the upper layer against chlorinated solvents (DCM, ) but the upper layer against water/brine requires careful checking as salt content increases aqueous density.

## References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 86710777, 4-(Allyloxy)-4-methylpiperidine (Homolog Reference). Retrieved from [[Link](#)]
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